

"9-Hydroxy-O-senecioid-8,9-dihydrooroseolol discovery and history"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Hydroxy-O-senecioid-8,9-dihydrooroseolol

Cat. No.: B14865680

[Get Quote](#)

An In-depth Technical Guide to **9-Hydroxy-O-senecioid-8,9-dihydrooroseolol**: Discovery and History

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery and history of the natural product **9-Hydroxy-O-senecioid-8,9-dihydrooroseolol**, a coumarin derivative. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on its isolation, structural elucidation, and physicochemical properties.

Discovery and Nomenclature

The compound 8(S),9(R)-**9-Hydroxy-O-senecioid-8,9-dihydrooroseolol** was first reported in a 1970 publication in the journal Acta Chemica Scandinavica. Researchers E. Lemmich, J. Lemmich, and B. E. Nielsen isolated and characterized this coumarin from the fruits of *Peucedanum oreoselinum* (L.) Moench. The stereochemistry was established as 8(S),9(R) in this seminal work.

Physicochemical and Spectroscopic Data

The initial characterization of **9-Hydroxy-O-senecieryl-8,9-dihydrooroselol** provided key quantitative data that were instrumental in determining its structure. These findings are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₀ O ₆	[1]
Melting Point	132-135 °C (from methylene chloride-petroleum ether)	[1]
Optical Rotation	[α] _D ²⁰ +113° (c 0.6, CH ₂ OH)	[1]
Elemental Analysis	Found: C 66.13%; H 6.00%. Calculated for C ₁₉ H ₂₀ O ₆ : C 66.27%; H 5.85%	[1]

¹H NMR Spectral Data of the Senecieryl Moiety: The proton nuclear magnetic resonance (¹H NMR) spectrum provided characteristic signals for the senecieryl group attached to the core structure.

Protons	Chemical Shift (δ)	Multiplicity	Coupling Constant (J)	Reference
gem-dimethyl (3H)	1.87	doublet	ca. 1 cps	[1]
gem-dimethyl (3H)	2.13	doublet	ca. 1 cps	[1]
vinyl proton (1H)	5.65	multiplet	N/A	[1]

Experimental Protocols

The isolation and structural confirmation of **9-Hydroxy-O-senecieryl-8,9-dihydrooroselol** involved a multi-step process, including extraction, chromatographic separation, and chemical modification.

Isolation from *Peucedanum oreoselinum*

The compound was isolated from an extract of the fruits of *Peucedanum oreoselinum*. The general workflow for its isolation is as follows:

- **Extraction:** The plant material was extracted to obtain a crude mixture of natural products.
- **Chromatography:** The crude extract was subjected to column chromatography on silica gel.
- **Elution:** A gradient elution system was employed, starting with benzene and gradually adding ethyl acetate (2-10%).
- **Crystallization:** The fractions containing the target compound were collected and the compound was crystallized from a solvent mixture of methylene chloride and petroleum ether.^[1]

Structural Confirmation via Acetylation

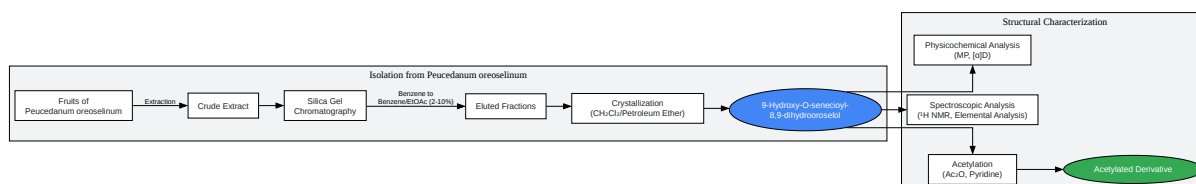
To confirm the presence of a hydroxyl group and to aid in structural elucidation, **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** was acetylated.

- **Reaction:** 40 mg of the compound was treated with a mixture of acetic anhydride and pyridine.^[1]
- **Work-up:** The reaction was allowed to proceed at room temperature for 4 hours, after which the mixture was poured into water and extracted with methylene chloride.^[1]
- **Purification:** The organic layer was washed sequentially with 1 N sulfuric acid, sodium hydrogen carbonate solution, water, and saturated sodium chloride solution. After drying and evaporation of the solvent, the resulting product was analyzed.^[1]

The identity of the acetylation product was confirmed by comparison with a related compound, which solidified the structural assignment of the parent molecule.^[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the isolation and characterization of **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and characterization of **9-Hydroxy-O-senecieryl-8,9-dihydrooroselol**.

Conclusion and Future Directions

The discovery of **9-Hydroxy-O-senecieryl-8,9-dihydrooroselol** from *Peucedanum oreoselinum* in 1970 marked an important contribution to the field of natural product chemistry. The detailed experimental work provided a solid foundation for the structural understanding of this coumarin. While the initial research focused on its isolation and characterization, further studies are warranted to explore its biological activity and potential therapeutic applications. Professionals in drug development may find this compound to be a valuable starting point for the design of novel therapeutic agents, given the known diverse biological activities of other coumarin derivatives. Further screening for its pharmacological profile is a logical next step in its scientific journey.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. actachemscand.ki.ku.dk [actachemscand.ki.ku.dk]
- To cite this document: BenchChem. ["9-Hydroxy-O-senecieryl-8,9-dihydroorosenol discovery and history"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14865680#9-hydroxy-o-senecieryl-8-9-dihydroorosenol-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com